

p-Tolyl phenylacetate as a fragrance ingredient in scientific literature

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Compound of Interest

Compound Name: *p-Tolyl phenylacetate*

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p-Tolyl Phenylacetate: A Technical Guide for Fragrance Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

p-Tolyl phenylacetate is an aromatic ester valued in the fragrance industry for its complex and pleasant olfactory profile.^{[1][2]} Chemically identified with the CAS Number 101-94-0, this white crystalline solid imparts a nuanced floral, animalic, and heady aroma, making it a versatile ingredient in a variety of perfume compositions and scented consumer products.^{[1][2]} This technical guide provides an in-depth overview of **p-tolyl phenylacetate**, focusing on its physicochemical properties, synthesis, safety assessment, and the experimental protocols used to determine its suitability as a fragrance ingredient.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **p-tolyl phenylacetate** is essential for its effective formulation and application in fragrance compositions. The key properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₄ O ₂	[1][2]
Molecular Weight	226.27 g/mol	[1][2]
CAS Number	101-94-0	[1]
Appearance	Fine, white crystal	[1][2]
Melting Point	73.5 - 77.5 °C	[1]
Boiling Point	309 - 311 °C	[1]
Flash Point	> 110.00 °C	[3]
Vapor Pressure	0.001300 mmHg @ 20.00 °C	[3]
log P	3.79	[2][4]
Solubility	Insoluble in water; moderately soluble in ethanol	[4]

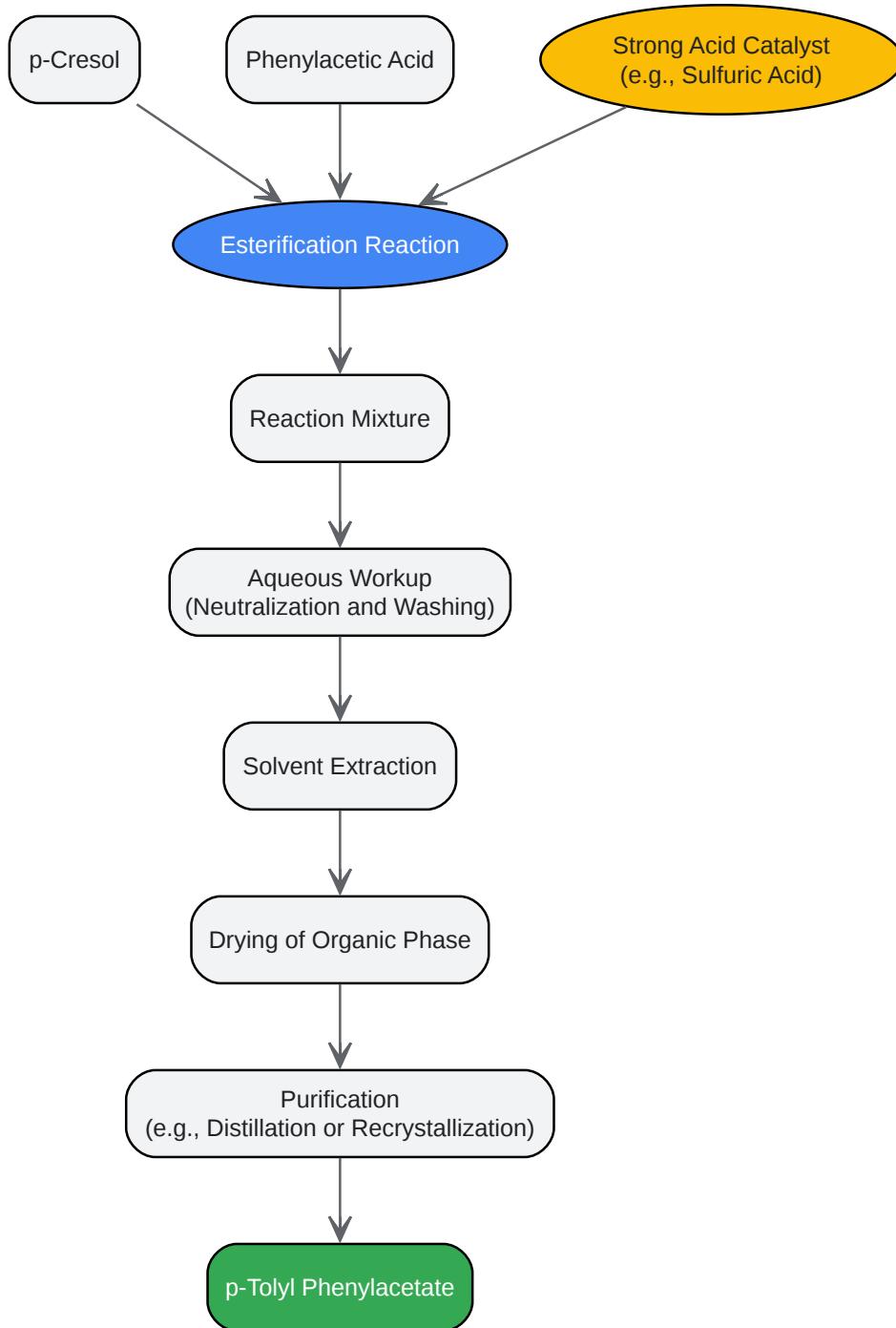
Olfactory Profile and Use in Fragrances

p-Tolyl phenylacetate is characterized by a distinctive and multifaceted aroma. It is described as having a pleasant floral scent with heady and animalic undertones.^{[1][2]} This unique combination allows it to be used to add complexity and volume to both floral and animalic fragrance accords.^[2] According to the International Fragrance Association (IFRA), the recommended usage level for **p-tolyl phenylacetate** is up to 5.0000% in the fragrance concentrate.^[3] Its low volatility contributes to a long-lasting fragrance profile in final products.
^[1]

Synthesis

The synthesis of **p-tolyl phenylacetate** is typically achieved through the esterification of p-cresol and phenylacetic acid.^[2] This reaction is generally catalyzed by a strong acid. The overall chemical transformation is depicted in the following workflow. While specific industrial protocols are proprietary, a general laboratory-scale synthesis can be conceptualized.

Synthesis of p-Tolyl Phenylacetate

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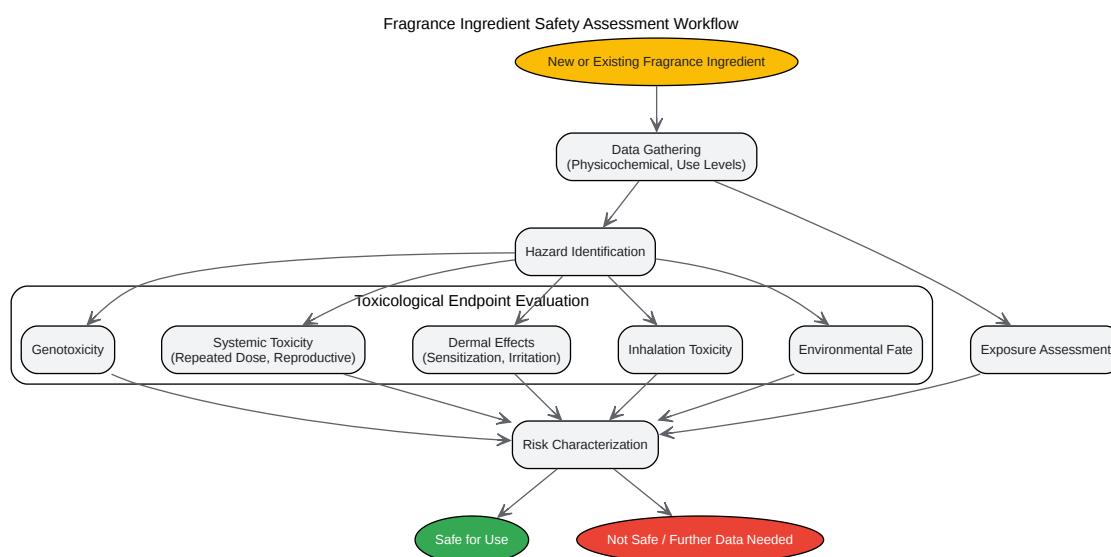
A generalized workflow for the synthesis of **p-tolyl phenylacetate**.

Safety Assessment

The safety of **p-tolyl phenylacetate** as a fragrance ingredient has been evaluated by the Research Institute for Fragrance Materials (RIFM). The assessment covers a range of toxicological endpoints to ensure its safe use for consumers. The overall conclusion from the available data is that **p-tolyl phenylacetate** is not genotoxic and is safe for its current use in fragrance products. A summary of the toxicological endpoints and their findings is presented below.

Toxicological Endpoint	Finding	Reference(s)
Genotoxicity	Not genotoxic.	
Repeated Dose Toxicity	Exposure is below the Threshold of Toxicological Concern (TTC) for a Cramer Class I material.	
Reproductive Toxicity	Exposure is below the TTC.	
Local Respiratory Toxicity	Exposure is below the TTC.	
Photoirritation/Photoallergenicity	Not expected to be photoirritating or photoallergenic based on UV/Vis spectra.	
Skin Sensitization	Does not present a concern for skin sensitization under current declared levels of use.	
Environmental Safety	Not found to be Persistent, Bioaccumulative, and Toxic (PBT).	

The safety assessment of fragrance ingredients like **p-tolyl phenylacetate** follows a structured workflow, as illustrated in the diagram below.



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A simplified workflow for the safety assessment of a fragrance ingredient.

Experimental Protocols

The safety evaluation of **p-tolyl phenylacetate** relies on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are descriptions of the key methodologies used to assess its toxicological profile.

Genotoxicity Testing

Bacterial Reverse Mutation Assay (OECD 471)

This assay, also known as the Ames test, is used to detect point mutations.[\[3\]](#)

- Principle: The test uses amino-acid requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect mutations that revert the bacteria to a state where they can synthesize the essential amino acid.[\[3\]](#)
- Methodology:
 - Bacterial cultures are exposed to **p-tolyl phenylacetate** at a range of concentrations, both with and without an exogenous metabolic activation system (S9 fraction from rat liver).[\[3\]](#)
 - There are two primary methods: the plate incorporation method and the pre-incubation method.[\[3\]](#)
 - After exposure, the bacteria are plated on a minimal agar medium lacking the essential amino acid.[\[3\]](#)
 - The plates are incubated at 37°C for 48-72 hours.[\[3\]](#)
 - The number of revertant colonies is counted and compared to the number of spontaneous revertant colonies on solvent control plates.[\[3\]](#) A significant, dose-dependent increase in revertant colonies indicates a mutagenic potential.

In Vitro Micronucleus Test (OECD 487)

This test is used to detect chromosomal damage.

- Principle: The assay identifies micronuclei, which are small nuclei that form outside the main nucleus in daughter cells. These micronuclei contain chromosome fragments or whole chromosomes that were not incorporated into the main nucleus during cell division.[\[5\]](#)[\[6\]](#)
- Methodology:

- Mammalian cells (e.g., human lymphocytes or Chinese Hamster Ovary cells) are cultured and exposed to various concentrations of **p-tolyl phenylacetate**, with and without metabolic activation (S9).[\[1\]](#)
- The exposure duration is typically 3 to 24 hours.[\[1\]](#)
- Cytochalasin B is often added to block cytokinesis, resulting in binucleated cells, which makes it easier to identify cells that have completed one round of mitosis.[\[5\]](#)
- After incubation, the cells are harvested, stained, and scored for the presence of micronuclei in binucleated cells.[\[4\]](#)
- A significant, dose-dependent increase in the frequency of micronucleated cells indicates clastogenic or aneuploidogenic activity.[\[1\]](#)

Skin Sensitization

Local Lymph Node Assay (LLNA)

The LLNA is an in vivo test to determine the skin sensitization potential of a substance.

- Principle: Skin sensitizers induce the proliferation of lymphocytes in the lymph nodes draining the site of application. The LLNA measures this proliferation.[\[2\]](#)
- Methodology:
 - The test substance is applied to the ears of mice for a set number of consecutive days.[\[2\]](#)
 - A radiolabeled substance (e.g., ³H-methyl thymidine) is injected, which is incorporated into the DNA of proliferating cells.[\[2\]](#)
 - The mice are euthanized, and the draining auricular lymph nodes are excised.[\[2\]](#)
 - A single-cell suspension of lymph node cells is prepared, and the level of radioactivity is measured.[\[2\]](#)
 - A Stimulation Index (SI) is calculated by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. An SI of 3 or greater is typically

considered a positive result, indicating a sensitizing potential.[\[2\]](#)

Conclusion

p-Tolyl phenylacetate is a well-characterized fragrance ingredient with a favorable safety profile for its intended use in consumer products. Its distinct olfactory properties make it a valuable component in the perfumer's palette. The comprehensive safety assessment, based on internationally recognized protocols, provides a robust foundation for its continued use, ensuring consumer and environmental safety. This technical guide has provided an overview of the key scientific data and methodologies relevant to researchers, scientists, and professionals in the field.

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